

FTIR Spectral Analysis of C.I. Disperse Red 15: A Comparative Technical Guide

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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Executive Summary

C.I. Disperse Red 15 (DR15), chemically known as 1-amino-4-hydroxyanthraquinone, serves as a critical model compound in both textile chemistry and biomedical research due to its structural similarity to anthracycline antibiotics (e.g., doxorubicin). Its utility as a fluorescent probe and a hydrophobic dye for polyesters relies heavily on the stability of its intramolecular hydrogen bonding network.

This guide provides a rigorous spectral analysis of DR15, distinguishing it from structural analogs like C.I. Disperse Red 60 (an anthraquinone derivative) and C.I.[1][2] Disperse Red 1 (an azo dye).[3] By isolating specific vibrational modes, researchers can validate purity, monitor degradation, and study dye-polymer interactions.

Chemical Basis & Structural Logic

The Anthraquinone Chromophore

The defining feature of DR15 is the 9,10-anthraquinone skeleton substituted at the 1 and 4 positions.

- **Intramolecular Hydrogen Bonding:** The proximity of the carbonyl groups (C=O) at positions 9 and 10 to the amino (-NH₂) and hydroxyl (-OH) groups at positions 1 and 4 creates a stable six-membered chelate ring.
- **Spectral Consequence:** This H-bonding weakens the C=O bond, shifting its vibrational frequency to a lower wavenumber () compared to non-hydrogen-bonded quinones ().

Comparative Analogs

To ensure robust identification, DR15 is compared against:

- **C.I. Disperse Red 60 (DR60):** 1-amino-4-hydroxy-2-phenoxy-9,10-anthracenedione. [\[4\]](#)[\[5\]](#)[\[6\]](#)
 - **Differentiation:** Contains a phenoxy ether linkage, introducing distinct C-O-C stretching vibrations.
- **C.I. Disperse Red 1 (DR1):** N-ethyl-N-(2-hydroxyethyl)-4-(4-nitrophenylazo)aniline.
 - **Differentiation:** An azo dye class. Lacks the quinone carbonyls; possesses Nitro (-NO₂) and Azo (-N=N-) groups.

Experimental Protocol: KBr Pellet Method

For solid disperse dyes, the Potassium Bromide (KBr) pellet technique is the gold standard for transmission FTIR, offering superior resolution over ATR for minor peaks.

Step-by-Step Workflow

- **Reagent Preparation:**
 - Dry spectroscopic-grade KBr powder at

for 24 hours to remove hygroscopic water.

- Why: Water introduces broad bands at

and

that directly interfere with DR15's amine and carbonyl signals.

- Sample Grinding:

- Mix

of DR15 with

of KBr in an agate mortar.

- Grind until the mixture is a fine, uniform powder (particle size

).

- Causality: Large particles cause the "Christiansen Effect," leading to asymmetric peak distortions and scattering baselines.

- Pellet Pressing:

- Transfer mixture to a

die.

- Apply vacuum for 2 minutes to remove trapped air.

- Press at

for 1–2 minutes.

- Validation: The resulting pellet must be transparent/translucent. An opaque white pellet indicates moisture or insufficient pressure.

- Acquisition:

- Range:

.[\[7\]](#)[\[8\]](#)

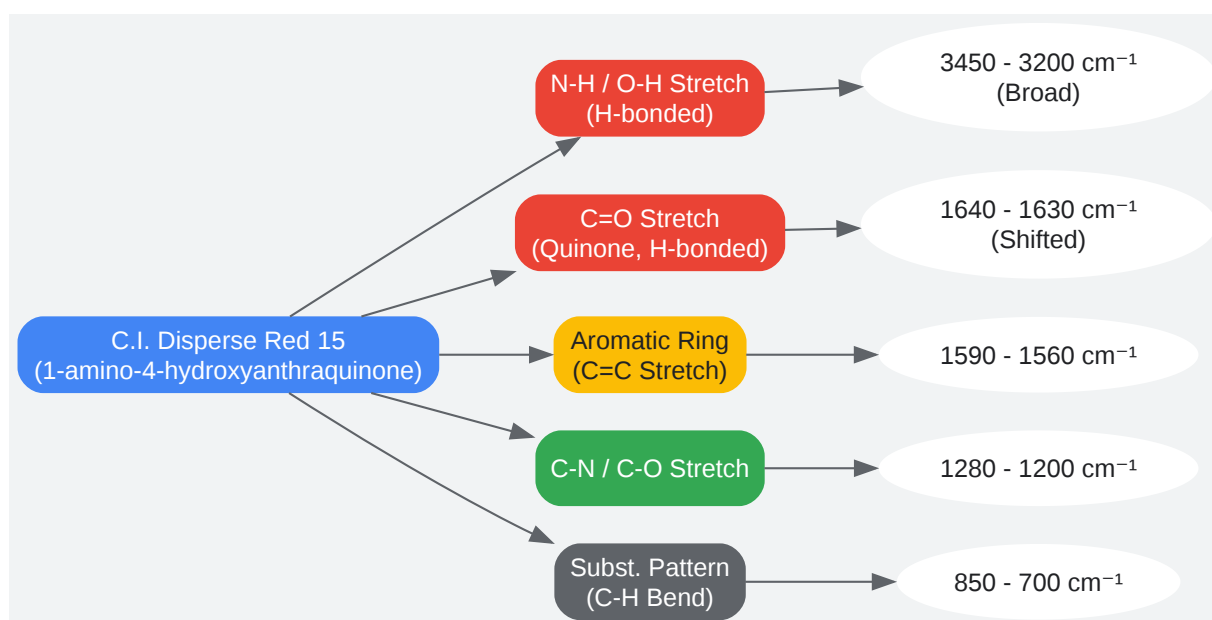
- Resolution:

.

- Scans: 32 or 64 (averaged).

Spectral Analysis & Comparison

Functional Group Mapping (Graphviz Visualization)



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Caption: Functional group mapping for C.I. Disperse Red 15, highlighting the spectral shifts caused by intramolecular hydrogen bonding.

Comparative Data Table

The following table contrasts the vibrational signatures of DR15 with its analogs. Note the distinct absence of Nitro/Azo bands in DR15 and the presence of Ether bands in DR60.

Functional Group	Vibration Mode	C.I. Disperse Red 15 (Target)	C.I. Disperse Red 60 (Analog)	C.I.[1][2] Disperse Red 1 (Azo Alt.)
-NH ₂ / -OH	Stretching	3430, 3320 cm ⁻¹ (Split/Broad due to H-bond)	3450, 3310 cm ⁻¹ (Similar profile)	3400–3200 cm ⁻¹ (O-H from hydroxyethyl)
C=O[9][10] (Quinone)	Stretching	1635–1645 cm ⁻¹ (Strong, H-bonded)	1640, 1670 cm ⁻¹ (Split due to asymmetry)	Absent
-NO ₂ (Nitro)	Sym/Asym Stretch	Absent	Absent	1515 & 1340 cm ⁻¹ (Diagnostic)
Aromatic Ring	C=C Stretch	1585–1595 cm ⁻¹	1590 cm ⁻¹	1600, 1500 cm ⁻¹
C-O-C (Ether)	Stretching	Absent	1260, 1020 cm ⁻¹ (Phenoxy group)	1140 cm ⁻¹ (Aliphatic ether)
Fingerprint	C-H Bending	830, 725 cm ⁻¹	750, 690 cm ⁻¹ (Addl. monosubstituted ring)	820 cm ⁻¹ (p-substituted)

Detailed Interpretation for DR15

- The "Quinone Shift" (1635–1645 cm⁻¹): In simple anthraquinone, the C=O stretch appears near
 - . In DR15, the 1-amino and 4-hydroxy groups donate hydrogen to the carbonyl oxygens. This reduces the double-bond character of the carbonyl, shifting the peak to
 - . This is a primary quality control marker; a shift upward suggests loss of substitution or degradation.
- Amine/Hydroxyl Region (3200–3450 cm⁻¹): This region is complex due to overlapping -NH₂ and -OH stretches. You will typically see a doublet or a broadened shoulder. Sharp, distinct

peaks here indicate free (non-bonded) groups, which is not expected in the solid state of pure DR15 due to the strong chelation.

- Fingerprint Region ($< 1000\text{ cm}^{-1}$): The peaks at

and

correspond to the out-of-plane C-H bending of the anthraquinone ring system. These are critical for distinguishing DR15 from other isomers (e.g., 1,5-substituted anthraquinones).

Applications & Performance Context

Purity & Degradation Analysis

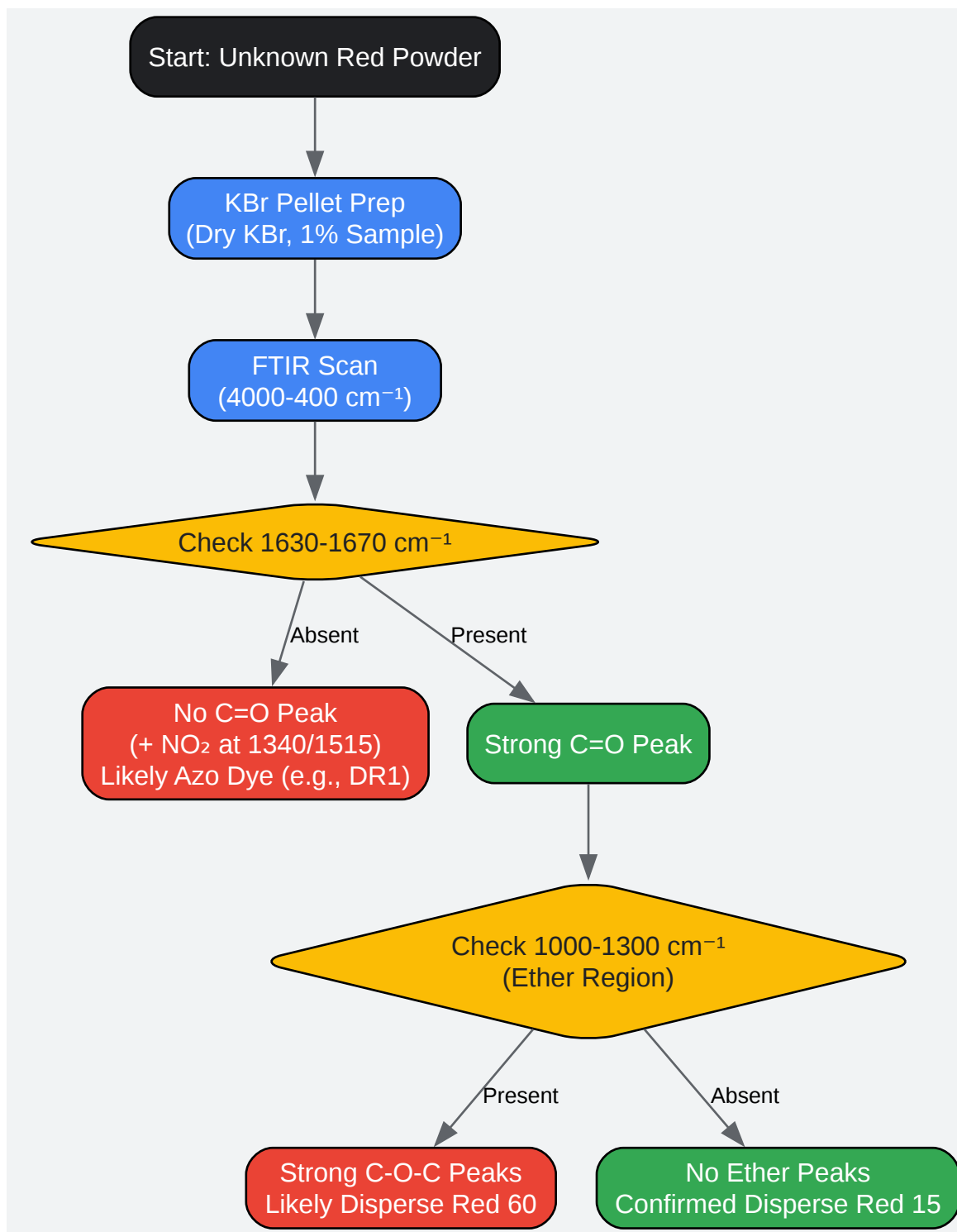
Researchers in drug development often use DR15 as a surrogate for anthracycline stability studies.

- Degradation Indicator: Upon oxidative degradation (e.g., by ozone or Fenton's reagent), the characteristic quinone band at

decreases in intensity, and new bands near

may appear, indicating ring opening or formation of non-conjugated carbonyls.

Analytical Workflow Diagram



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Caption: Decision tree for identifying C.I. Disperse Red 15 from common red disperse dye alternatives.

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